

# Essential Safety and Logistical Information for Handling 4-Diethylaminobenzaldehyde

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## Compound of Interest

Compound Name: 4-Diethylaminobenzaldehyde

Cat. No.: B091989

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides immediate, essential safety and logistical information for the handling of **4-Diethylaminobenzaldehyde**, including detailed operational and disposal plans.

## Chemical Information:

- Name: **4-Diethylaminobenzaldehyde**
- CAS Number: 120-21-8<sup>[1]</sup>
- Physical State: Crystalline solid, powder<sup>[2][3]</sup>
- Appearance: Black-brown or light yellow<sup>[2][3]</sup>

## Hazard Identification and First Aid

**4-Diethylaminobenzaldehyde** is considered a hazardous substance.<sup>[2]</sup> It is toxic in contact with skin, causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1][4]</sup>  
<sup>[5]</sup>

## First Aid Procedures:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.<sup>[2][6]</sup>

- Skin Contact: Immediately remove all contaminated clothing. Flush skin with plenty of water for at least 15 minutes. Get medical attention immediately.[2][6]
- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.[4][6]
- Ingestion: Do NOT induce vomiting. Get medical attention.[1][6]

## Personal Protective Equipment (PPE)

A thorough hazard assessment of the specific work tasks and environment should be conducted to determine the appropriate PPE.[7] The following table summarizes the recommended PPE for handling **4-Diethylaminobenzaldehyde**.

PPE Category	Item	Specifications and Standards
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles	OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166[1]
Hand Protection	Protective gloves	Material: Nitrile rubber, Neoprene, Butyl rubber, or PVC. Inspect gloves before use for any signs of degradation.[2][3]
Body Protection	Long-sleeved clothing, lab coat, or overalls. A PVC apron may also be necessary.[2][3]	To prevent skin exposure.[1]
Respiratory Protection	N95 dust mask or other approved particulate respirator	Use in a well-ventilated area. If ventilation is inadequate, a NIOSH/MSHA-approved respirator should be used.

## Operational Plan for Handling

- Preparation:
  - Ensure that an eyewash station and safety shower are close to the workstation.[\[1\]](#)[\[3\]](#)
  - Work in a well-ventilated area, preferably in a chemical fume hood.[\[8\]](#)
  - Remove all sources of ignition as the dust can form explosive mixtures with air.[\[2\]](#)
- Handling:
  - Avoid all personal contact, including inhalation of dust.[\[2\]](#)[\[8\]](#)
  - Wear the appropriate PPE as detailed in the table above.
  - Minimize dust generation and accumulation.[\[1\]](#)[\[6\]](#)
  - Wash hands thoroughly after handling.[\[1\]](#)[\[4\]](#)
- Storage:
  - Keep containers securely sealed in a dry, cool, and well-ventilated place.[\[2\]](#)[\[6\]](#)
  - Store away from incompatible materials such as strong oxidizing agents and bases.[\[1\]](#)[\[2\]](#)

## Accidental Release Measures

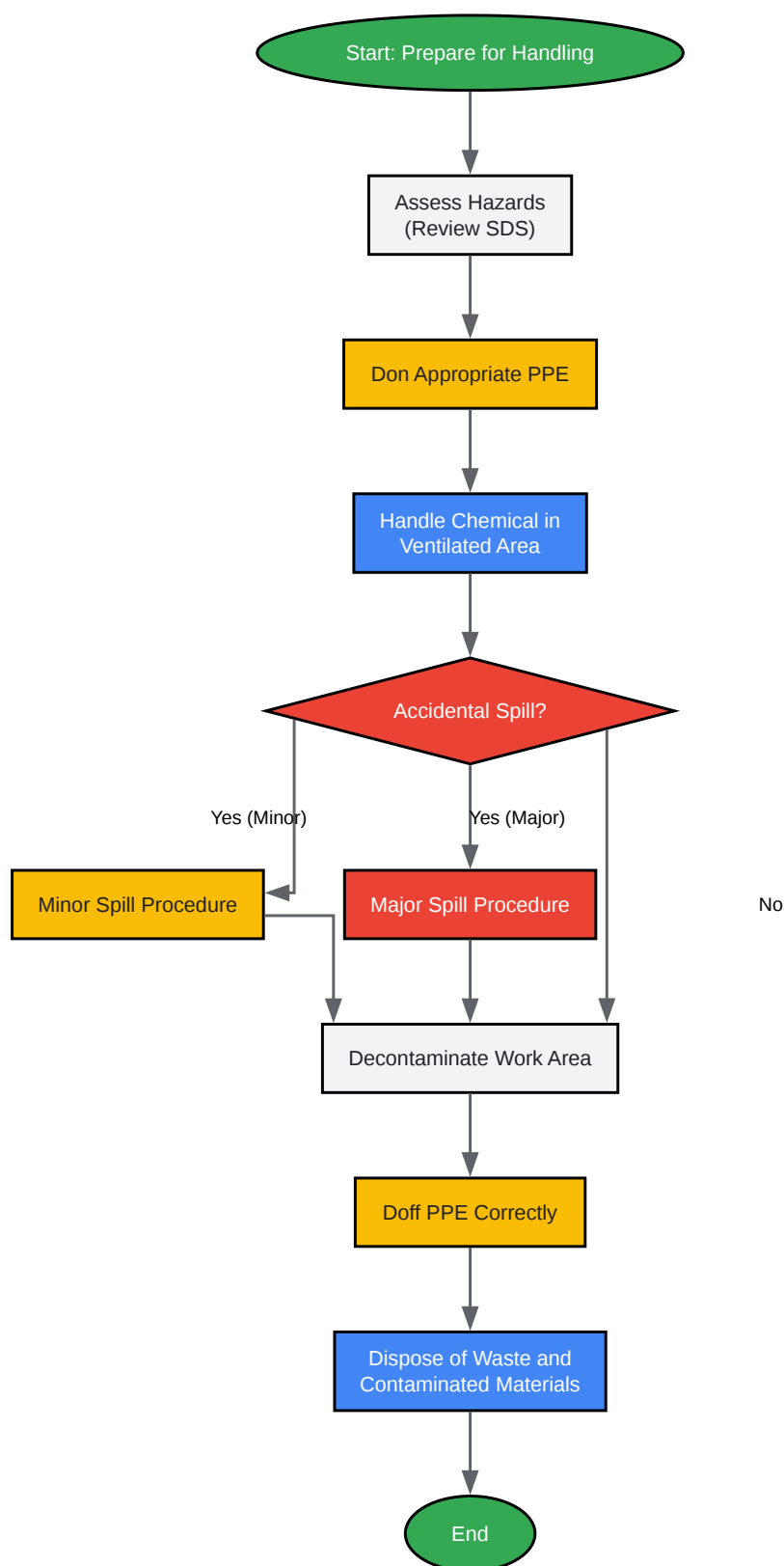
- Minor Spills:
  - Remove all ignition sources.[\[8\]](#)
  - Clean up spills immediately.[\[2\]](#)
  - Use dry clean-up procedures and avoid generating dust.[\[2\]](#)[\[8\]](#)
  - Sweep up the material and place it in a suitable, labeled container for waste disposal.[\[1\]](#)
- Major Spills:
  - Evacuate personnel from the area.[\[4\]](#)

- Alert emergency responders.[2]
- Wear appropriate PPE, including respiratory protection.[2]
- Contain the spill and prevent it from entering drains or waterways.[8]

## Disposal Plan

- Chemical Waste:
  - Dispose of waste material in accordance with local, regional, and national hazardous waste regulations.[1][9]
  - Do not mix with other waste. Leave chemicals in their original containers.[9]
  - Consult with a licensed professional waste disposal service to dispose of this material.
- Contaminated PPE:
  - Contaminated clothing should be removed and washed before reuse.[4][9]
  - Dispose of contaminated gloves and other disposable PPE as hazardous waste.

## Workflow for Safe Handling and Disposal



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Caption: Workflow for the safe handling and disposal of **4-Diethylaminobenzaldehyde**.

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